

3-Bromo-6-chloro-2-methylpyridine safety data sheet and handling

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Compound of Interest

Compound Name: 3-Bromo-6-chloro-2-methylpyridine

Cat. No.: B7766732

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An In-Depth Technical Guide to the Safe Handling of **3-Bromo-6-chloro-2-methylpyridine**

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the safety protocols and handling procedures for **3-Bromo-6-chloro-2-methylpyridine** (CAS No. 132606-40-7). Designed for researchers, scientists, and drug development professionals, this document moves beyond standard safety data sheets to provide in-depth, field-proven insights grounded in chemical principles. Our objective is to empower laboratory personnel with the knowledge to mitigate risks, ensure experimental integrity, and maintain a safe working environment.

Compound Profile and Strategic Importance

3-Bromo-6-chloro-2-methylpyridine, also known as 5-Bromo-2-chloro-6-picoline, is a halogenated pyridine derivative.^{[1][2]} Its molecular structure, featuring reactive bromine and chlorine atoms, makes it a highly versatile intermediate in organic synthesis.^[2] It serves as a critical building block in the production of pharmaceuticals and advanced agrochemicals.^[2] The strategic placement of its functional groups allows for selective modification, making it invaluable in the synthesis of complex molecular targets. However, the same reactivity that makes this compound useful also necessitates stringent safety and handling protocols.

Key Physicochemical Data:

Property	Value	Source
Molecular Formula	C ₆ H ₅ BrClN	[1][3]
Molecular Weight	206.47 g/mol	[1][4]
Appearance	Yellow liquid or light yellow crystalline solid	[2][5]
Boiling Point	220.6°C at 760 mmHg	[2]
Melting Point	80-84°C / 2mm	[5]
Density	1.624 g/cm ³	[2]

Hazard Analysis and GHS Classification

Understanding the intrinsic hazards of **3-Bromo-6-chloro-2-methylpyridine** is the foundation of safe handling. The compound is classified under the Globally Harmonized System (GHS) with multiple hazard statements that point to its potential to cause significant harm upon improper exposure.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[7] [8]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[7]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation.[7][8]

The irritant properties of this compound are likely due to its ability to react with moisture on skin, eyes, and mucous membranes, potentially forming hydrobromic and hydrochloric acid, leading to chemical burns and inflammation. The respiratory irritation underscores the

necessity of handling it in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of dust or vapors.[9]

Engineering Controls and Personal Protective Equipment (PPE)

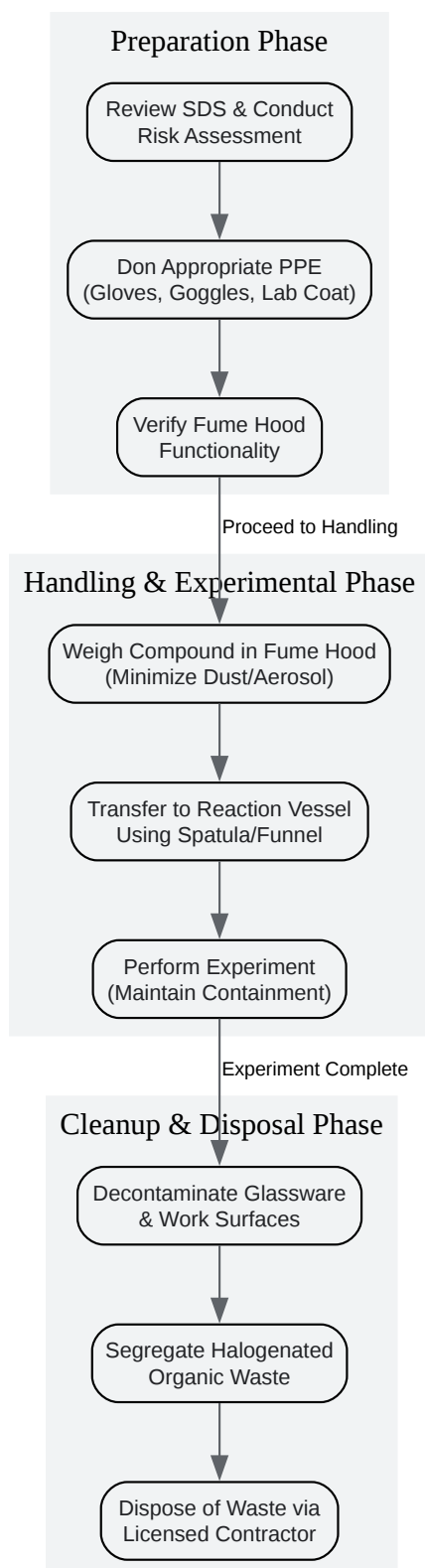
A multi-layered approach to safety, beginning with engineering controls and supplemented by appropriate PPE, is critical.

- **Primary Engineering Control:** All handling of **3-Bromo-6-chloro-2-methylpyridine**, including weighing, transferring, and addition to reaction vessels, must be conducted within a certified chemical fume hood.[10] This provides a contained workspace and protects the user from inhaling potentially harmful dust or vapors.[6]
- **Personal Protective Equipment (PPE):** PPE is the final barrier between the researcher and the chemical. The selection of appropriate PPE is not merely a checklist item but a critical risk-assessment-based decision.

Protection Type	Specification	Rationale and Standards
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield.	Protects against splashes and airborne particles. Must conform to EN 166 (EU) or ANSI Z87.1 (US) standards. [10][11]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile or Neoprene). A flame-resistant lab coat.	Gloves must be inspected before use and removed carefully to avoid contamination.[6] A lab coat protects against accidental skin contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator is required if exposure limits are exceeded or if working outside a fume hood.	A full-face respirator may be necessary if irritation symptoms occur.[10][12]

Standard Operating Procedure: From Receipt to Disposal

The following workflow provides a systematic approach to safely managing **3-Bromo-6-chloro-2-methylpyridine** throughout its lifecycle in the laboratory.



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Caption: Safe Handling Workflow for **3-Bromo-6-chloro-2-methylpyridine**.

Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.^{[9][13]} It should be kept away from strong oxidizing agents, as these can lead to vigorous, potentially explosive reactions.^[9]

Emergency Response Protocols

Preparedness is key to mitigating the impact of an accidental release or exposure.

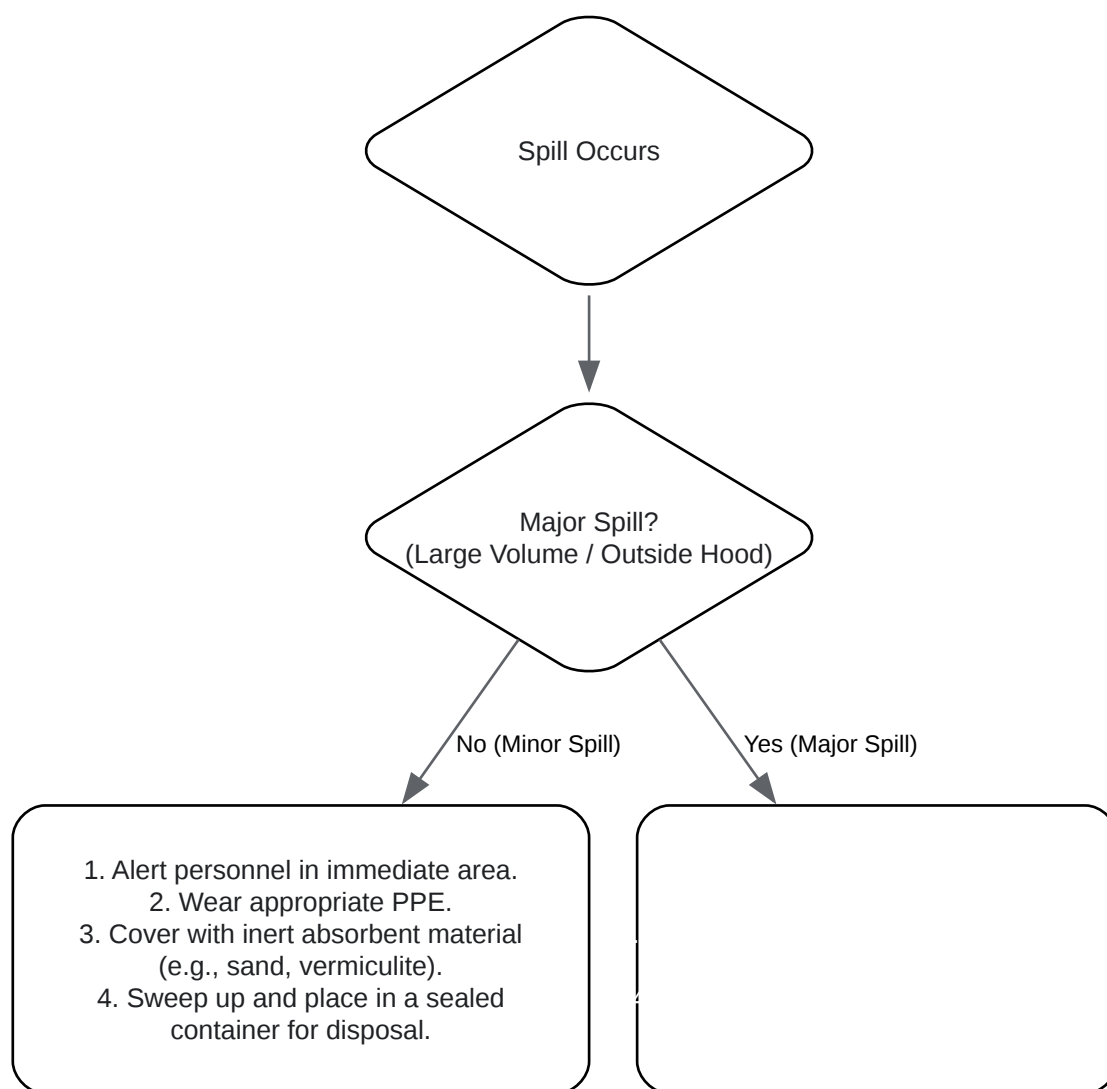
First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. ^{[12][14]}
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. ^{[6][9]}
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^[9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. ^{[6][12]}

Spill Management

The response to a spill should be dictated by its size and location.



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Caption: Decision Tree for Spill Response.

For any spill, avoid generating dust.[6][9] Ensure adequate ventilation and eliminate all ignition sources.[12] Prevent the spilled material from entering drains or waterways, as its ecological effects are not fully known.[6][9]

Waste Disposal and Environmental Considerations

Chemical waste generators are responsible for the proper classification and disposal of their waste.

- Waste Segregation: All waste containing **3-Bromo-6-chloro-2-methylpyridine**, including contaminated absorbents and disposable PPE, must be collected in a designated, labeled, and sealed container for halogenated organic waste.
- Disposal: Disposal must be conducted through a licensed and approved waste disposal company.[6] This material should not be disposed of in regular trash or poured down the drain.[15]
- Ecological Information: While comprehensive ecological data is not available, it is prudent to assume that the compound is harmful to aquatic life and to prevent its release into the environment.[6][9]

Toxicological Profile

The toxicological properties of **3-Bromo-6-chloro-2-methylpyridine** have not been fully investigated.[6][9] The available data indicates acute oral toxicity and significant irritation to the skin, eyes, and respiratory system.[7] No information is available regarding its potential for carcinogenicity, mutagenicity, or reproductive toxicity.[6] Given the lack of comprehensive data, it is essential to treat this compound with a high degree of caution and to minimize all potential exposures.

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